

# Application Notes and Protocols for the Analysis of N1-Methoxymethyl picrinine

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## Compound of Interest

Compound Name: N1-Methoxymethyl picrinine

Cat. No.: B12631715

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## Introduction

**N1-Methoxymethyl picrinine** is an indole alkaloid that has been isolated from the leaves of *Alstonia scholaris*, a plant with a history of use in traditional medicine.[1][2][3][4] As a member of the picrinine-type monoterpenoid indole alkaloids, this compound is of interest to researchers in natural product chemistry, pharmacology, and drug development.[1][2] This document provides an overview of the analytical standards and proposes detailed protocols for the analysis of **N1-Methoxymethyl picrinine** using modern analytical techniques.

Due to the limited availability of specific validated analytical methods for **N1-Methoxymethyl picrinine** in publicly accessible literature, the protocols described herein are exemplary methods based on established analytical practices for other indole alkaloids.[5][6][7][8] These methods are intended to serve as a starting point for the development and validation of specific analytical procedures.

## Physicochemical Properties and Handling

A summary of the known physicochemical properties of **N1-Methoxymethyl picrinine** is presented in Table 1. This information is crucial for the preparation of standards and samples for analysis.

Table 1: Physicochemical Data of **N1-Methoxymethyl picrinine**

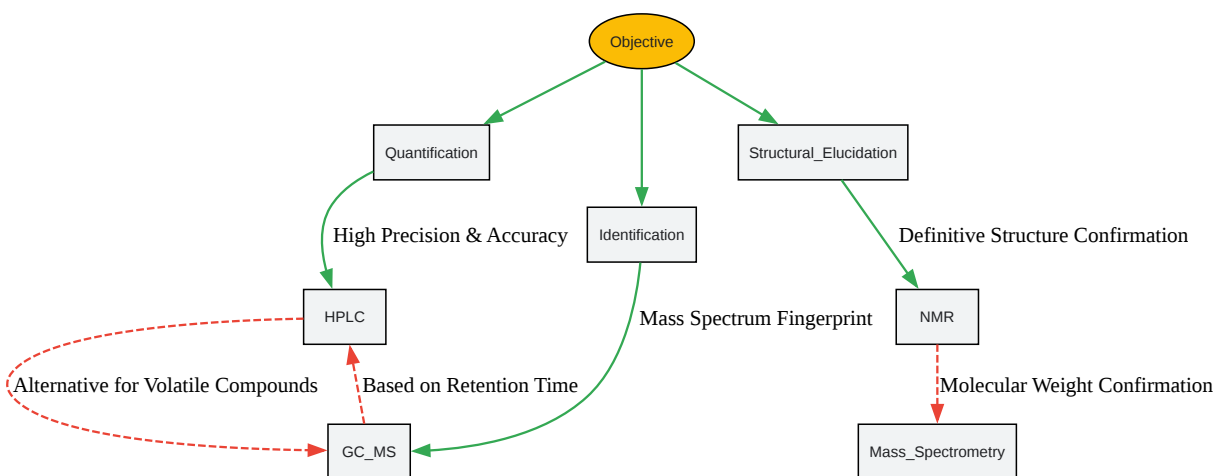
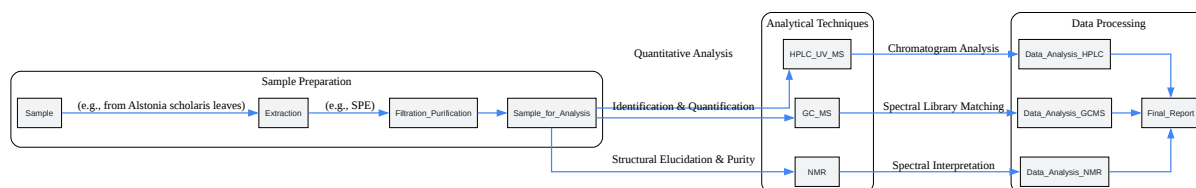
Property	Value	Source
CAS Number	1158845-78-3	<a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Molecular Formula	C22H26N2O4	<a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Molecular Weight	382.5 g/mol	<a href="#">[3]</a> <a href="#">[11]</a>
Appearance	Powder	<a href="#">[9]</a> <a href="#">[11]</a>
Purity	>98% (typical for commercial standards)	<a href="#">[11]</a>
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	<a href="#">[9]</a> <a href="#">[10]</a>
Storage	Store in a sealed, cool, and dry condition. Stock solutions can be stored at -20°C for several months.	<a href="#">[11]</a> <a href="#">[12]</a>

## Analytical Methodologies

The analysis of indole alkaloids such as **N1-Methoxymethyl picrinine** typically involves chromatographic and spectroscopic techniques. High-Performance Liquid Chromatography (HPLC) is widely used for quantification, while Gas Chromatography-Mass Spectrometry (GC-MS) is suitable for identification and quantification of volatile or derivatized alkaloids.[\[6\]](#)[\[7\]](#)[\[8\]](#) Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for structural elucidation and purity assessment.[\[13\]](#)[\[14\]](#)[\[15\]](#)

## General Analytical Workflow

The following diagram illustrates a general workflow for the analysis of **N1-Methoxymethyl picrinine** from a plant matrix or as a pure standard.



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